

Nafithromycin synthesis and manufacturing process

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Compound Focus: Nafithromycin

CAS No.: 1691240-78-4

Cat. No.: S11214959

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Chemical and Pharmacological Profile

The table below summarizes the core characteristics of **Nafithromycin** based on the search results.

Category	Details
Drug Type	Small molecule, lactone-ketolide antibiotic [1] [2]
Molecular Formula	C ₄₂ H ₆₂ N ₆ O ₁₁ S [2]
CAS Registry No.	1691240-78-4 [2]
Mechanism of Action	Inhibits bacterial protein synthesis by binding to domains II and V of the 23s rRNA of the 50S ribosomal subunit [1] [3]

| **Structural Features** | • Ketone functional group at C-3 position [1] • Unique amidoxime core with a 2-pyridine-1,3,4-thiadiazole biaryl tether [3] • Lactone group at C11 and C12 [4] | | **Key Development & Regulatory Status** | • **Originator:** Wockhardt Ltd. [3] [5] • **First Approval:** Approved in India as of October 2025 [2] [6] • **Brand Name:** Miqnaf [3] [6] • **FDA Designation:** Granted Qualified Infectious Disease Product (QIDP) status [3] [7] |

Pharmacokinetic and Efficacy Data from Clinical Trials

The following table consolidates quantitative data from phase 1 and phase 3 clinical trials.

Parameter	Findings
Dosage & Administration	800 mg oral dose, once daily for 3 days [3]
Safety & Tolerability	Generally well-tolerated in clinical trials. No serious or severe adverse events (AEs) were reported, with minimal drug-drug interactions [1] [4].
Key Pharmacokinetic (PK) Properties	High and sustained concentrations in lung tissue and alveolar macrophages, far exceeding plasma levels [3] [4].
Clinical Efficacy	Phase III trials demonstrated high clinical success rates in treating Community-Acquired Bacterial Pneumonia (CABP), comparable to a combination of amoxicillin-clavulanic acid and clarithromycin [3].

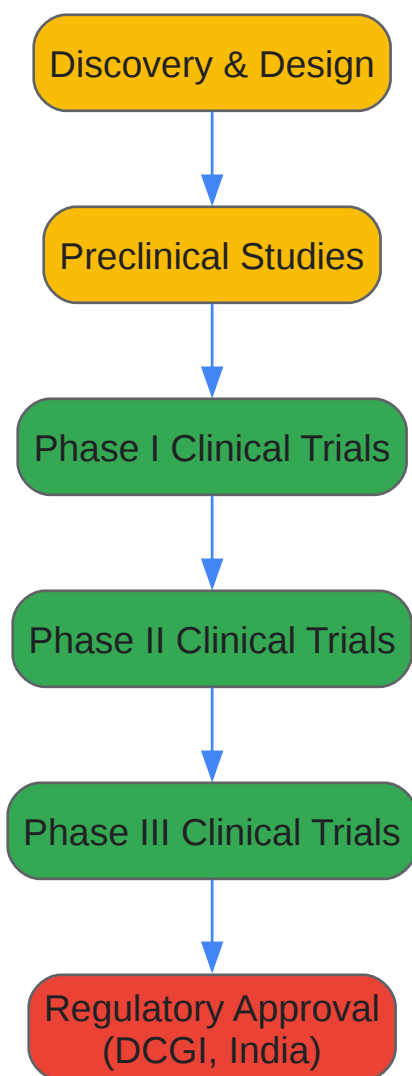
In Vitro Antimicrobial Activity (MIC Data)

The potent activity of **Nafithromycin** against key respiratory pathogens is summarized below, based on a global surveillance study of 4,739 isolates [7].

Pathogen	Nafithromycin MIC ₅₀ (µg/ml)	Nafithromycin MIC ₉₀ (µg/ml)
<i>Streptococcus pneumoniae</i> (n=1,911)	0.015	0.06
<i>Streptococcus pyogenes</i> (n=606)	0.015	0.015
<i>Haemophilus influenzae</i> (n=1,002)	2	4
<i>Moraxella catarrhalis</i> (n=504)	0.12	0.25
<i>Staphylococcus aureus</i> (MSSA)	0.06	0.06

Pathogen	Nafithromycin MIC ₅₀ (µg/ml)	Nafithromycin MIC ₉₀ (µg/ml)
<i>Staphylococcus aureus</i> (MRSA, Telithromycin-S)	0.06	0.06

The development pathway of **Nafithromycin**, from discovery to its recent approval, can be visualized as follows:



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Nafithromycin development pathway and regulatory status.

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References

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